

The Solubility Profile of Benzohydrazide in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Benzohydrazide

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This technical guide provides an in-depth overview of the solubility of **benzohydrazide** in various organic solvents. A comprehensive understanding of its solubility is critical for applications in organic synthesis, pharmaceutical development, and materials science, where **benzohydrazide** serves as a versatile building block and an active pharmaceutical ingredient (API) intermediate. This document collates available quantitative and qualitative data, details a standard experimental protocol for solubility determination, and presents logical workflows to guide researchers.

Physicochemical Properties of Benzohydrazide

Benzohydrazide (C₇H₈N₂O) is a white to beige crystalline powder.^{[1][2]} Its molecular structure, featuring a benzene ring and a hydrazide functional group, dictates its solubility characteristics, imparting both non-polar and polar attributes.

Property	Value	Reference
Molecular Weight	136.15 g/mol	[3]
Melting Point	112-114 °C	[1]
pKa	3.03 (conjugate acid at 20 °C)	[3]
Appearance	White to beige needle-like crystals or powder	[1][2]

Quantitative Solubility of Benzohydrazide

The solubility of **benzohydrazide** is significantly dependent on the solvent and temperature.^[4] Recent studies have systematically quantified its solubility in several pure and mixed solvent systems. The mole fraction solubility (x_1) of **benzohydrazide** in six common solvents was determined using the gravimetric method at temperatures ranging from 288.15 K to 328.15 K.^[4]

The data reveals that **benzohydrazide**'s solubility in the studied alcohols increases with temperature.^[4] The order of solubility in these monosolvents is: methanol > ethanol > 1-propanol > 2-propanol > 1-butanol > water.^[4]

Table 1: Mole Fraction Solubility (x_1) of **Benzohydrazide** in Various Solvents at Different Temperatures (K)^[4]

Temperature (K)	Methanol	Ethanol	1-Propanol	2-Propanol	1-Butanol	Water
288.15	0.1389	0.1011	0.0817	0.0702	0.0598	0.0107
293.15	0.1583	0.1169	0.0949	0.0819	0.0701	0.0125
298.15	0.1801	0.1348	0.1101	0.0953	0.0819	0.0146
303.15	0.2045	0.1551	0.1274	0.1106	0.0954	0.0171
308.15	0.2319	0.1782	0.1473	0.1281	0.1109	0.0200
313.15	0.2627	0.2044	0.1699	0.1481	0.1287	0.0234
318.15	0.2973	0.2342	0.1957	0.1709	0.1491	0.0273
323.15	0.3361	0.2679	0.2251	0.1969	0.1725	0.0318
328.15	0.3796	0.3061	0.2586	0.2265	0.1993	0.0371

Data sourced from the Journal of Chemical & Engineering Data.^[4]

Studies have also been conducted on binary solvent mixtures, such as methanol + water and ethanol + water, indicating that the solubility of **benzohydrazide** decreases with an increased

mole fraction of water.

Qualitative Solubility Profile

While extensive quantitative data across all organic solvents is not available, qualitative assessments have been reported. This information is valuable for initial solvent screening in synthesis and purification processes.

Table 2: Qualitative Solubility of **Benzohydrazide** in Various Organic Solvents

Solvent	Solubility	Reference
Ethanol	Good solubility	[5]
Methanol	Good solubility	[5]
Acetone	Good solubility, slightly soluble	[3][5]
Ether	Slightly soluble	[1][3]
Chloroform	Slightly soluble	[1][3]
Benzene	Slightly soluble	[1]

Experimental Protocol: Gravimetric Solubility Determination

The following is a standard protocol for determining the equilibrium solubility of **benzohydrazide** in a given solvent, adapted from established gravimetric methods.[4]

Objective: To determine the equilibrium solubility of **benzohydrazide** in a specific solvent at various temperatures.

Materials:

- **Benzohydrazide** (analytical grade)
- Selected solvents (analytical grade)

- Jacketed glass vessel (isothermal)
- Magnetic stirrer and stir bars
- Thermostatic water bath
- Analytical balance (± 0.1 mg accuracy)
- Drying oven
- Syringe with filter (e.g., $0.45\ \mu\text{m}$ PTFE)

Procedure:

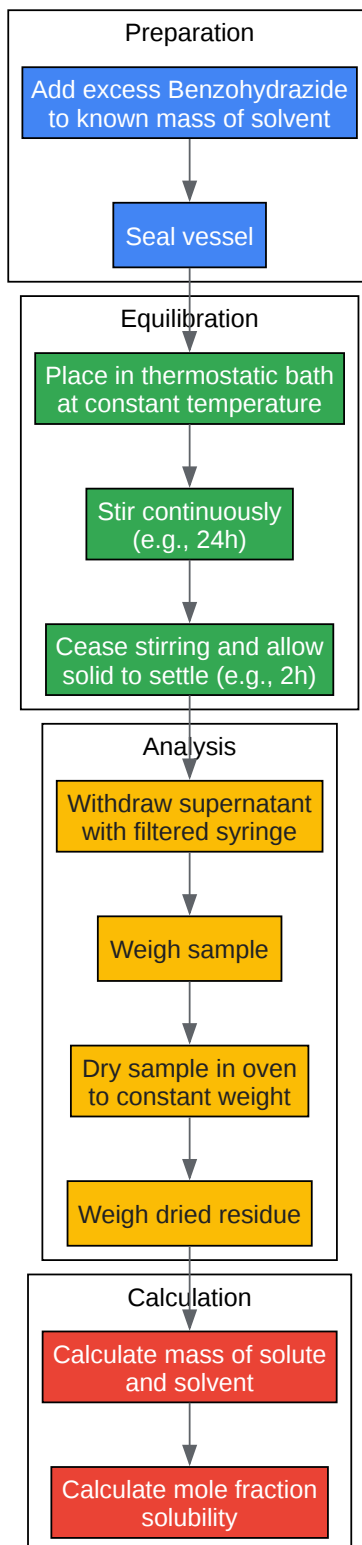
- Preparation of Saturated Solution:
 - Add an excess amount of solid **benzohydrazide** to a known mass of the chosen solvent in the jacketed glass vessel. The presence of excess solid is crucial to ensure equilibrium is reached.
 - Seal the vessel to prevent solvent evaporation.
- Equilibration:
 - Place the vessel in the thermostatic water bath set to the desired temperature.
 - Stir the mixture continuously for a predetermined time (e.g., 24 hours) to ensure solid-liquid equilibrium is achieved. Preliminary experiments should be conducted to determine the optimal equilibration time.
- Sampling and Analysis:
 - After equilibration, cease stirring and allow the undissolved solid to settle for at least 2 hours.
 - Carefully withdraw a sample of the supernatant using a pre-weighed syringe fitted with a filter to remove any solid particles.

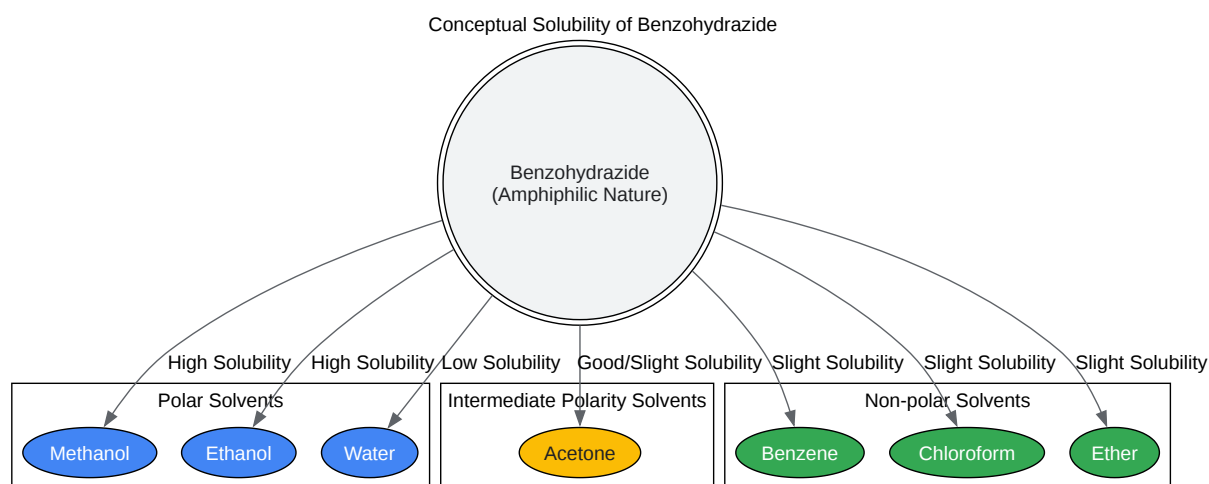
- Weigh the syringe containing the saturated solution to determine the mass of the collected sample.
- Solvent Evaporation:
 - Transfer the collected sample to a pre-weighed vial.
 - Dry the sample in an oven at an appropriate temperature (e.g., 323 K) under vacuum until a constant weight is achieved, ensuring complete evaporation of the solvent.
- Calculation:
 - Weigh the vial containing the dried **benzohydrazide** residue.
 - The mass of the dissolved **benzohydrazide** and the mass of the solvent in the sample can be calculated by subtraction.
 - The mole fraction solubility (x_1) is calculated using the following formula: $x_1 = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$ Where:
 - m_1 = mass of **benzohydrazide**
 - M_1 = molar mass of **benzohydrazide** (136.15 g/mol)
 - m_2 = mass of the solvent
 - M_2 = molar mass of the solvent

Visualized Workflows and Relationships

To further clarify the experimental and theoretical aspects of **benzohydrazide** solubility, the following diagrams are provided.

Workflow for Gravimetric Solubility Determination

[Click to download full resolution via product page](#)Caption: Experimental workflow for determining **benzohydrazide** solubility.



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Caption: Relationship between solvent polarity and **benzohydrazide** solubility.

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